

Technical Guide: Reactivity & Applications of 2,4-Difluoro-5-formylbenzoic Acid

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Compound of Interest

Compound Name: 2,4-Difluoro-5-formylbenzoic acid

CAS No.: 1162674-68-1

Cat. No.: B1423660

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Executive Summary

2,4-Difluoro-5-formylbenzoic acid acts as a high-value pharmacophore scaffold in medicinal chemistry, particularly in the synthesis of poly(ADP-ribose) polymerase (PARP) inhibitors and fluoroquinolone antibiotics. Its utility stems from a unique "Reactivity Triad": a manipulable aldehyde, an anchor carboxylic acid, and two fluorine atoms with distinct electrophilic susceptibilities.

This guide provides a mechanistic breakdown of its reactivity, focusing on the regioselective Nucleophilic Aromatic Substitution (

) at the C-4 position and the chemoselective cyclization capabilities of the formyl group.

Part 1: Structural Analysis & The Reactivity Triad

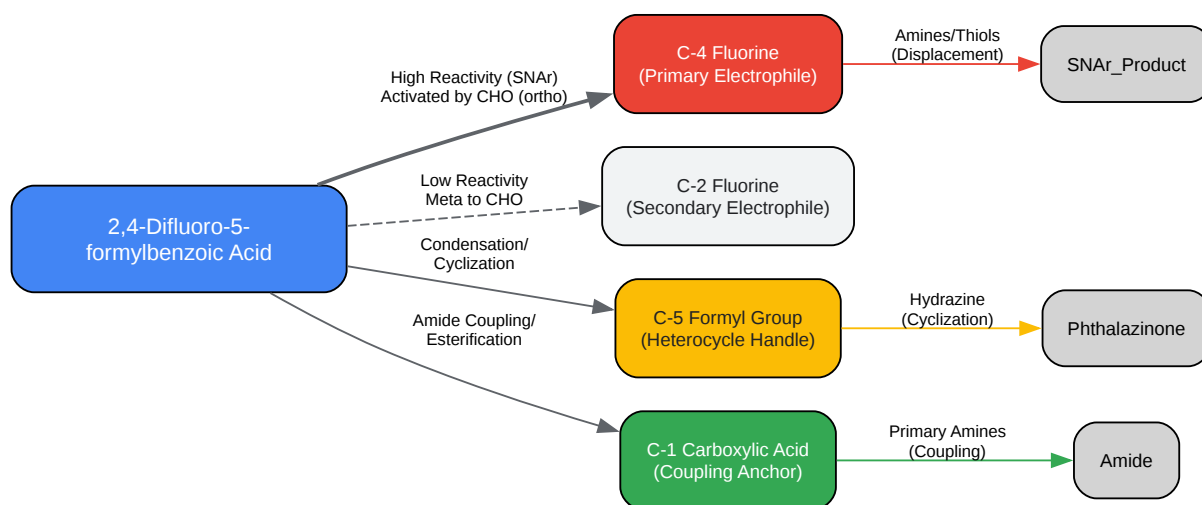
The molecule is defined by the interplay between three electron-withdrawing groups (EWGs) on the benzene ring. Understanding the electronic push-pull is critical for predicting reaction outcomes.

Electronic Profile

- The Formyl Group (C-5): A strong
-acceptor. It strongly activates the positions ortho and para to it for nucleophilic attack.
- The Carboxylic Acid (C-1): A moderate EWG. In basic conditions (carboxylate form), it becomes electron-donating via induction, potentially deactivating the ring. In acidic/ester forms, it reinforces activation.
- The Fluorine Substituents (C-2 & C-4):
 - C-4 Fluorine: Located ortho to the formyl group and para to the carboxylic acid. This is the primary electrophilic "hot spot."
 - C-2 Fluorine: Located ortho to the carboxylic acid but meta to the formyl group. It is significantly less reactive toward

Visualization: The Reactivity Map

The following diagram illustrates the distinct reactive centers and their primary transformation pathways.



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Figure 1: Reactivity Map highlighting the dominance of the C-4 fluorine in substitution reactions and the orthogonality of the functional groups.

Part 2: Nucleophilic Aromatic Substitution ()

The most critical reaction for this scaffold is the regioselective displacement of the fluorine atoms.

Mechanism & Regioselectivity

The reaction proceeds via a Meisenheimer Complex.^[1] The stability of this anionic intermediate dictates the position of attack.

- Attack at C-4: The negative charge delocalizes onto the oxygen of the ortho-formyl group. This resonance stabilization is extremely powerful.
- Attack at C-2: The negative charge cannot delocalize onto the formyl group (meta relationship). It can only delocalize onto the carboxyl group, which is less effective, especially if the carboxyl is ionized.

Conclusion: Nucleophiles (amines, thiols) will selectively displace the C-4 fluorine with >95% regioselectivity under controlled conditions.

Protocol: Selective C-4 Amination

Objective: Synthesis of 4-amino-2-fluoro-5-formylbenzoic acid derivatives.

Reagents:

- Substrate: **2,4-Difluoro-5-formylbenzoic acid** (1.0 eq)
- Nucleophile: Primary/Secondary Amine (1.1 eq)
- Base: DIPEA (2.5 eq) or
(2.0 eq)
- Solvent: DMF or DMSO (Polar aprotic solvents accelerate
)

Step-by-Step Workflow:

- Dissolution: Dissolve 1.0 eq of the acid in DMF (5 mL/mmol) under atmosphere.
- Activation: Add 2.5 eq of DIPEA. Note: This ensures the carboxylic acid is deprotonated (preventing side reactions) and neutralizes HF generated.
- Addition: Add 1.1 eq of the amine dropwise at 0°C.
- Reaction: Stir at RT for 2–4 hours. Caution: Heating (>60°C) may force substitution at C-2 or promote decarboxylation.
- Workup: Pour into ice-cold 1N HCl. The product usually precipitates. Filter and wash with water.^[2]

Data Summary: Regioselectivity Trends

Nucleophile	Conditions	C-4 Product Yield	C-2 Product Yield	Notes
Morpholine	DMF, 25°C, 2h	92%	<2%	Steric bulk favors C-4 (less hindered).
Aniline	DMSO, 50°C, 4h	85%	5%	Weaker nucleophile requires heat.

| Sodium Methoxide | MeOH, 0°C | 70% | 15% | Strong, small nucleophiles erode selectivity. |

Part 3: Heterocycle Construction (The "Sweet Spot")

The combination of the ortho-formyl and carboxylic acid groups allows for the rapid construction of fused heterocycles, a strategy extensively used in PARP inhibitor synthesis (e.g., Olaparib analogs).

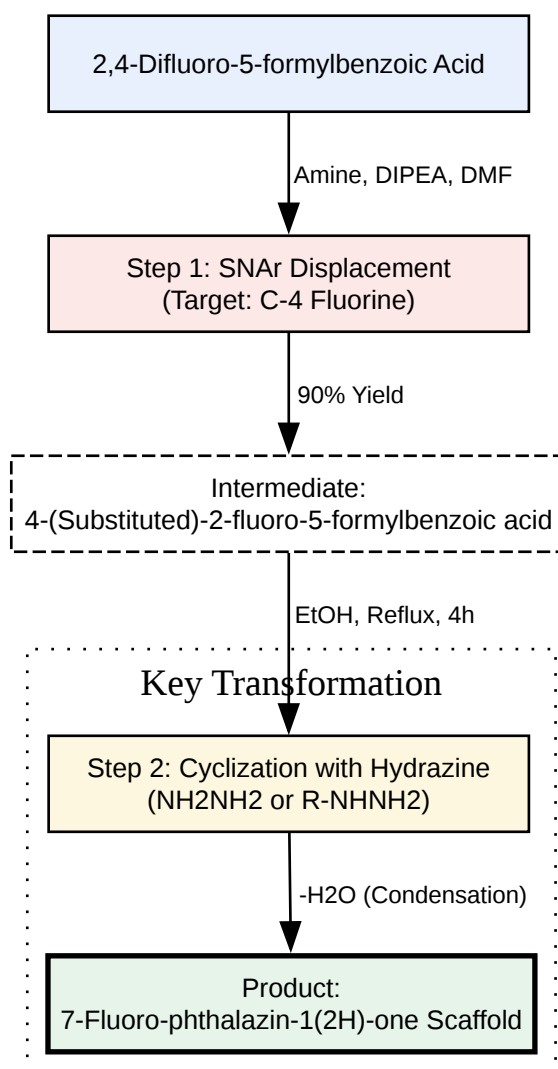
Pathway: Phthalazinone Synthesis

The reaction with hydrazine derivatives forms a phthalazin-1(2H)-one core. This reaction is often a cascade sequence:

- Condensation: Hydrazine attacks the aldehyde to form a hydrazone.
- Cyclization: The hydrazone nitrogen attacks the carboxylic acid (or ester), eliminating water/alcohol.

Workflow Visualization

The following diagram details the synthesis of a PARP inhibitor scaffold starting from the 2,4-difluoro precursor.



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Figure 2: Cascade synthesis of the phthalazinone core, a key pharmacophore in DNA repair inhibitors.

Part 4: Applications in Drug Discovery[3]

PARP Inhibitors

Poly(ADP-ribose) polymerase inhibitors (e.g., Olaparib, Niraparib) often utilize a fluoro-substituted benzamide or phthalazinone core.

- Role: The **2,4-difluoro-5-formylbenzoic acid** serves as a "linker" scaffold. The C-4 fluorine is displaced by a piperazine or similar diamine to attach the "tail" of the drug, while the

formyl/acid pair forms the "head" (phthalazinone) that binds to the PARP active site.

- Advantage: The remaining C-2 fluorine provides metabolic stability (blocking P450 oxidation) and modulates the pKa of the nearby amide/heterocycle.

Antibacterial Quinolones

While typical quinolones use 2,4-dichloro-5-fluoro derivatives, the 2,4-difluoro-5-formyl scaffold is investigated for novel gyrase inhibitors. The aldehyde allows for the attachment of non-traditional side chains (e.g., oximes, hydrazones) that can overcome resistance mechanisms.

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